

Tyk2-IN-18-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Tyk2-IN-18-d3

Cat. No.: B15135824

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **Tyk2-IN-18-d3**, a deuterated inhibitor of Tyrosine Kinase 2 (Tyk2). This document is intended to serve as a valuable resource for researchers in the fields of immunology, inflammation, and drug discovery.

Introduction

Tyrosine Kinase 2 (Tyk2) is a member of the Janus kinase (JAK) family of non-receptor tyrosine kinases.^[1] It plays a crucial role in the signaling pathways of several key cytokines, including interleukin-12 (IL-12), IL-23, and Type I interferons (IFNs).^{[2][3]} These cytokines are central to the pathogenesis of numerous autoimmune and inflammatory diseases such as psoriasis, inflammatory bowel disease, and systemic lupus erythematosus.^[2] Consequently, Tyk2 has emerged as a promising therapeutic target for the development of novel treatments for these conditions.^[2]

Tyk2-IN-18-d3 is a deuterated analog of a potent and selective Tyk2 inhibitor. The incorporation of deuterium at the N-methyl group of the pyridazine-3-carboxamide skeleton is a strategic modification aimed at improving metabolic stability and pharmacokinetic properties.

This guide details the available technical information on **Tyk2-IN-18-d3** and its non-deuterated counterparts, focusing on its chemical characteristics, mechanism of action, and methods for its evaluation.

Chemical Structure and Properties

While the exact structure of "**Tyk2-IN-18-d3**" is not publicly available under this specific name, it belongs to a series of novel N-(methyl-d3)pyridazine-3-carboxamide derivatives. A closely related and well-characterized compound from this series, designated as compound 30 in the scientific literature, is presented here as a representative molecule.

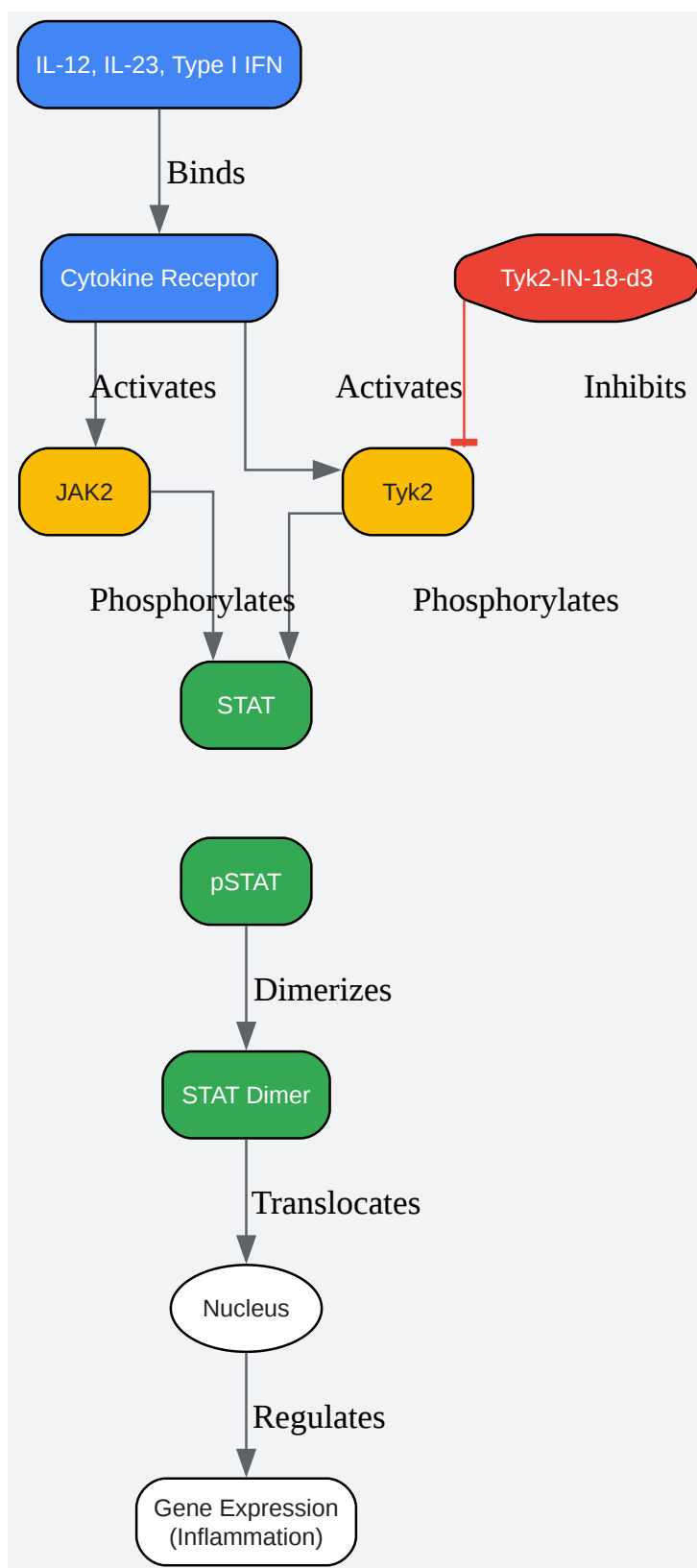
Table 1: Physicochemical Properties of a Representative **Tyk2-IN-18-d3** Analog (Compound 30)

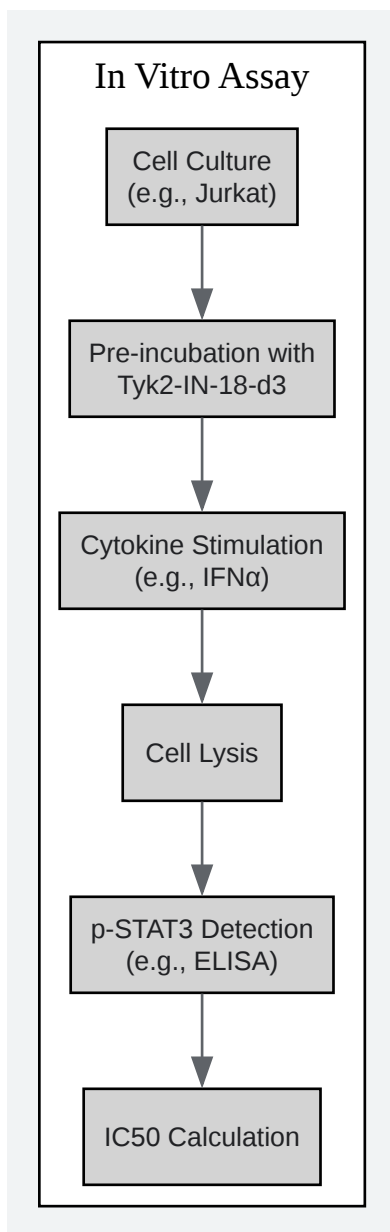
Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₃ D ₃ N ₈ O ₂	
Molecular Weight	449.5 g/mol	
Appearance	Not specified	
Solubility	Not specified	
Purity	Not specified	

Note: The molecular formula and weight are based on the structure of a closely related compound and may vary slightly for the specific **Tyk2-IN-18-d3** molecule.

Representative Structure of Tyk2-IN-18-d3 Class

img





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References

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- [2. Novel TYK2 Inhibitors with an N-\(Methyl-d3\)pyridazine-3-carboxamide Skeleton for the Treatment of Autoimmune Diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Selective Tyrosine Kinase 2 \(TYK2\) Inhibition in Plaque Psoriasis - JDDonline - Journal of Drugs in Dermatology \[jddonline.com\]](#)
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